

Application Notes and Protocols for Preparing GJ103 Stock Solutions

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Compound of Interest

Compound Name: **GJ103**

Cat. No.: **B15560204**

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Introduction

GJ103 is a sodium salt and an active analog of the read-through compound GJ072.^{[1][2]} It is utilized in research to investigate strategies for treating genetic disorders that arise from nonsense mutations.^[2] **GJ103** has demonstrated the ability to induce the read-through of premature stop codons, a mechanism with therapeutic potential.^[2] The compound shows similar activity to other read-through compounds like RTC13 and RTC14 but with better tolerability in ataxia-telangiectasia (A-T) cells.^{[1][2]} Notably, **GJ103** does not exhibit significant cytotoxicity at concentrations as high as 300 μ M.^{[1][2]} Proper preparation of **GJ103** stock solutions is the critical first step for ensuring accurate and reproducible experimental outcomes.

Data Presentation: Quantitative Summary

The following table summarizes the key quantitative data for preparing **GJ103** stock solutions.

Parameter	Value	Source
Molecular Weight	364.36 g/mol	[1]
CAS Number	1459687-96-7	[1] [3]
Appearance	Solid	[1]
Purity	>98%	[4] [5]
Solubility in DMSO	50 mg/mL (137.23 mM)	[1] [2]
Solubility in Water	Soluble (as sodium salt)	[1] [2]
Recommended Storage (Powder)	-20°C for up to 3 years	[1]
Recommended Storage (In Solvent)	-80°C for up to 1 year	[1]

Experimental Protocols

Preparing a 10 mM GJ103 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GJ103** in DMSO, a common starting concentration for in vitro experiments.

Materials:

- **GJ103** sodium salt powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (recommended)[\[1\]](#)
- Pipettes and sterile filter tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - Mass (mg) = Molarity (mol/L) * Volume (L) * Molecular Weight (g/mol) * 1000 (mg/g)
 - Mass (mg) = 0.010 mol/L * 0.001 L * 364.36 g/mol * 1000 mg/g = 3.64 mg
- Weighing **GJ103**: Carefully weigh out 3.64 mg of **GJ103** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube containing the **GJ103** powder.
- Mixing: Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): To ensure complete dissolution, sonicate the solution for 5-10 minutes.[1]
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -80°C.[1]

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working solutions for treating cells in culture.

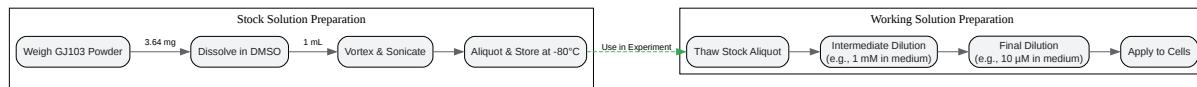
Materials:

- 10 mM **GJ103** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Pipettes and sterile filter tips

Procedure:

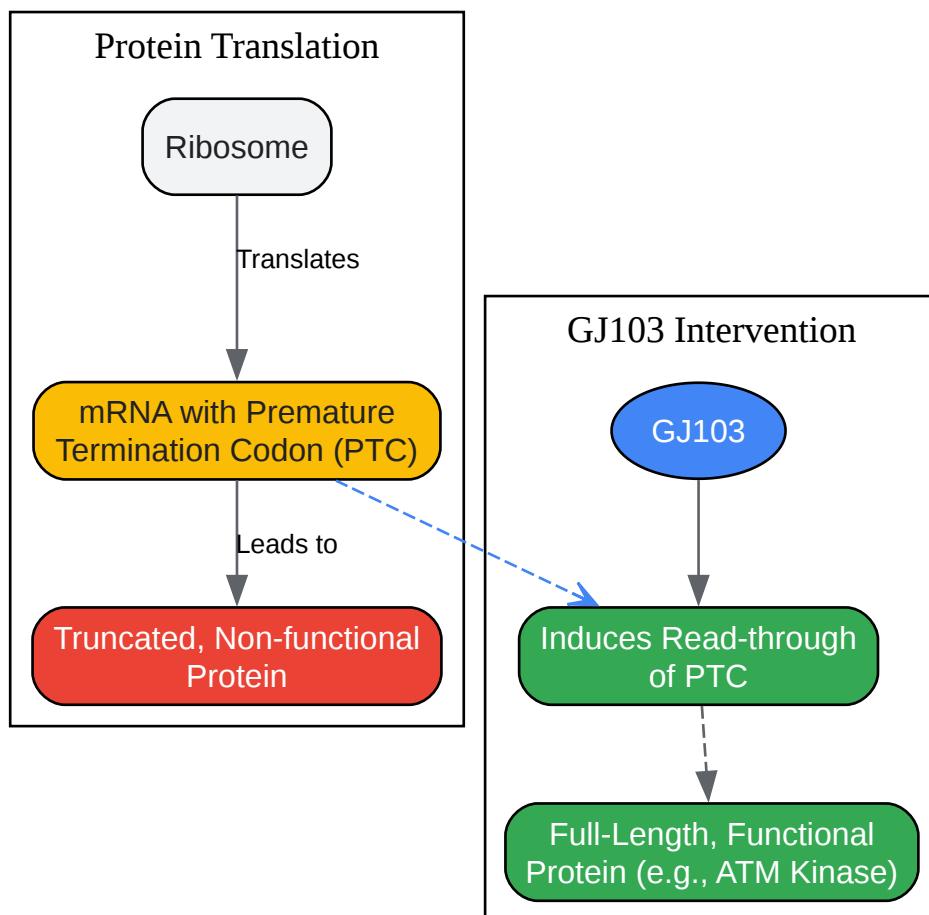
- Thawing Stock Solution: Thaw a single aliquot of the 10 mM **GJ103** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid issues with precipitation of the organic solvent in the aqueous cell culture medium, it is advisable to perform an intermediate dilution. For example, dilute the 10 mM stock solution 1:10 in sterile cell culture medium to create a 1 mM intermediate stock.
- Final Working Solution: Further dilute the intermediate stock solution to the desired final concentration in your cell culture medium. For example, to achieve a final concentration of 10 μ M in a total volume of 2 mL, add 20 μ L of the 1 mM intermediate stock to 1980 μ L of cell culture medium.
- Application to Cells: Gently mix the final working solution and add it to your cell culture plates. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Visualizations



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Caption: Workflow for preparing **GJ103** stock and working solutions.



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